

Technical Guide: 4-Bromo-3-(trifluoromethoxy)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethoxy)benzaldehyde

Cat. No.: B172936

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CAS Number: 1221716-04-6

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Bromo-3-(trifluoromethoxy)benzaldehyde is a halogenated and fluorinated aromatic aldehyde. Its chemical structure, featuring a bromo group, a trifluoromethoxy group, and an aldehyde functionality, makes it a valuable intermediate in organic synthesis. This guide provides a summary of its chemical properties, safety information, and potential applications, with a focus on its relevance in research and development.

Chemical and Physical Properties

Quantitative data for **4-Bromo-3-(trifluoromethoxy)benzaldehyde** is summarized in the table below.

Property	Value	Source
CAS Number	1221716-04-6	[1][2]
Molecular Formula	C ₈ H ₄ BrF ₃ O ₂	[2]
Molecular Weight	269.02 g/mol	[1][2]
Purity	≥98%	[2]
Appearance	Powder	Falcon Life Sciences

Note: Detailed spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Bromo-3-(trifluoromethoxy)benzaldehyde** is not readily available in the public domain. Researchers should perform their own analytical characterization upon acquisition.

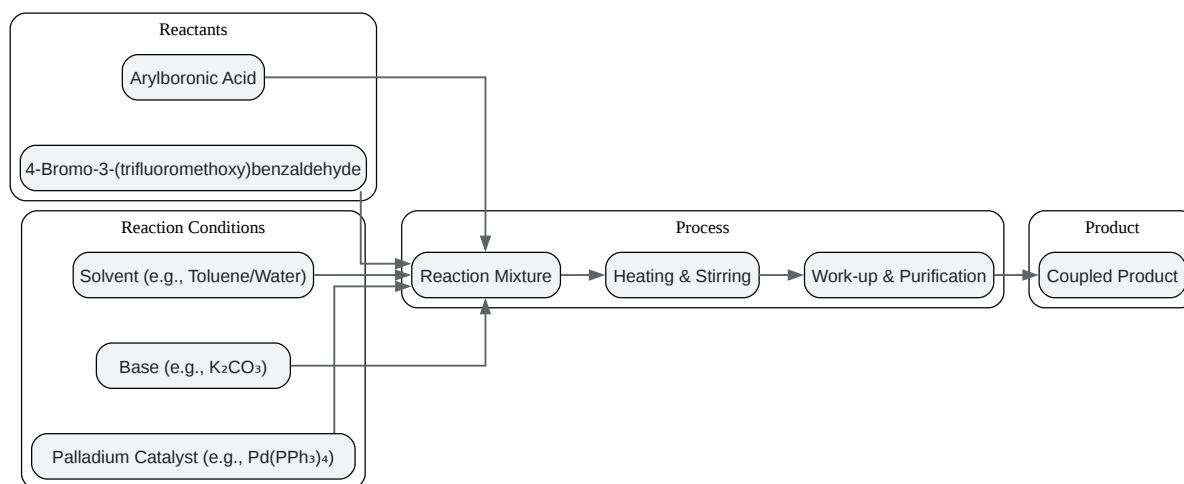
Synthesis and Reactivity

Detailed experimental protocols for the synthesis of **4-Bromo-3-(trifluoromethoxy)benzaldehyde** are not explicitly available in the reviewed literature. However, general synthetic strategies for related compounds suggest that its preparation may involve the bromination and formylation of a trifluoromethoxy-substituted benzene precursor.

The reactivity of this compound is dictated by its three functional groups:

- **Aldehyde Group:** The aldehyde group is susceptible to a wide range of chemical transformations, including oxidation to a carboxylic acid, reduction to an alcohol, and the formation of imines and other C-N bonds.
- **Bromo Group:** The bromine atom can participate in various cross-coupling reactions, such as Suzuki-Miyaura coupling, which allows for the formation of C-C bonds and the introduction of diverse molecular fragments.
- **Trifluoromethoxy Group:** The trifluoromethoxy group is a lipophilic electron-withdrawing group that can enhance the metabolic stability and binding affinity of a molecule to its biological target.

A general workflow for a potential synthetic application, such as a Suzuki-Miyaura coupling reaction, is depicted below.



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Caption: Generalized workflow for a Suzuki-Miyaura coupling reaction.

Applications in Research and Drug Development

While specific examples of the use of **4-Bromo-3-(trifluoromethoxy)benzaldehyde** in drug development are not detailed in the available literature, its structural motifs suggest its potential as a key building block. Chemical suppliers indicate its application in the pharmaceutical and agrochemical industries. The trifluoromethoxy group is a bioisostere of the methoxy group and is known to improve pharmacokinetic properties of drug candidates. The bromo and aldehyde functionalities provide versatile handles for the synthesis of complex molecules for screening in drug discovery programs.

Due to the lack of specific information on its biological targets or involvement in signaling pathways, a diagrammatic representation cannot be provided at this time.

Safety and Handling

It is imperative to handle **4-Bromo-3-(trifluoromethoxy)benzaldehyde** with appropriate safety precautions in a laboratory setting.

Hazard Identification:

- GHS Pictograms: GHS07 (Exclamation Mark)
- Signal Word: Warning
- Hazard Statements:
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Recommended Handling and Storage:

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wear protective gloves, protective clothing, eye protection, and face protection.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.

Disclaimer: This guide is intended for informational purposes only and is based on publicly available data. It is not a substitute for a comprehensive Safety Data Sheet (SDS) and should not be used as the sole source of information for handling this chemical. Always consult the SDS provided by the supplier and follow all institutional safety protocols.

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References

- 1. 4-Bromo-3-(trifluoromethoxy)benzaldehyde | 1221716-04-6 [sigmaaldrich.com]
- 2. chemscene.com [chemscene.com]
- To cite this document: BenchChem. [Technical Guide: 4-Bromo-3-(trifluoromethoxy)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b172936#4-bromo-3-trifluoromethoxy-benzaldehyde-cas-number]

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